

An In-depth Technical Guide to Copper(II) Acetylacetonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

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Foreword: This document provides a comprehensive technical overview of Copper(II) acetylacetonate. There appears to be a discrepancy in the provided CAS number; CAS number 14024-48-7 identifies **Cobalt(II) acetylacetonate**[1][2][3][4]. This guide will focus on Copper(II) acetylacetonate, which is correctly identified by CAS number 13395-16-9[5][6][7][8][9][10].

Chemical and Physical Properties

Copper(II) acetylacetonate, with the chemical formula $\text{Cu}(\text{C}_5\text{H}_7\text{O}_2)_2$, is a coordination complex that is essential in various chemical applications.[6][11] It is a blue crystalline solid that is insoluble in water but soluble in organic solvents like chloroform.[11] The copper ion in the complex is in a +2 oxidation state and is coordinated to two acetylacetonate ligands, forming a square planar geometry.[6][11] This structure contributes to its stability and distinct blue color.[11]

Table 1: Physical and Chemical Properties of Copper(II) Acetylacetonate

Property	Value
CAS Number	13395-16-9
Molecular Formula	C ₁₀ H ₁₄ CuO ₄ or Cu(C ₅ H ₇ O ₂) ₂
Molar Mass	261.76 g/mol [8][11]
Appearance	Blue solid[6]
Melting Point	284-288 °C (decomposes)[5][8][10]
Boiling Point	160 °C at 9.8 mmHg
Density	0.721 g/cm ³ [6]
Solubility in Water	0.2 g/L (20 °C)[10]
Crystal Structure	Square planar[6]

Synthesis of Copper(II) Acetylacetonate

Copper(II) acetylacetonate can be synthesized through several straightforward methods, typically involving the reaction of a copper(II) salt with acetylacetone in the presence of a base. [11]

This protocol details the synthesis of Copper(II) acetylacetonate from Copper(II) chloride dihydrate and acetylacetone.

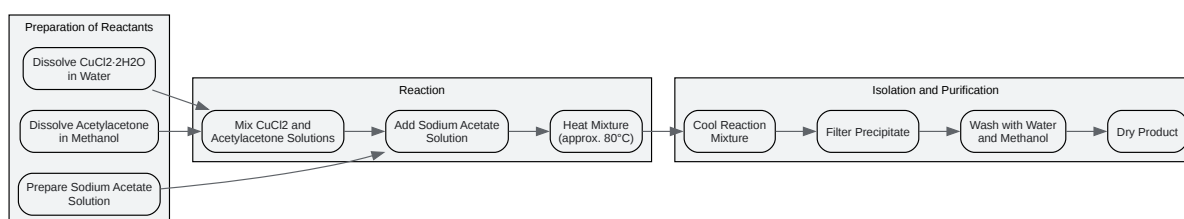
Materials:

- Copper(II) chloride dihydrate (CuCl₂·2H₂O)
- Acetylacetone (C₅H₈O₂)
- Sodium acetate (CH₃COONa)
- Methanol
- Distilled water

Procedure:

- Dissolve 4 g (25 mmol) of Copper(II) chloride dihydrate in 25 mL of water in a 250 mL beaker.[12]
- In a separate container, prepare a solution of 5 mL (50 mmol) of acetylacetone in methanol.
- Slowly add the acetylacetone solution dropwise to the Copper(II) chloride solution while stirring continuously.[12]
- Prepare a solution of sodium acetate in water.
- Add the sodium acetate solution to the reaction mixture. A precipitate of Copper(II) acetylacetonate will form.[13]
- Continue stirring for 5-10 minutes. For better results, place the beaker in a hot water bath at approximately 80°C.[13]
- Cool the solution to room temperature and then in an ice-water bath.[12]
- Filter the blue solid precipitate using suction filtration.[12]
- Wash the precipitate with cold distilled water and then with cold methanol.[12]
- Dry the final product in an oven at 110 °C.[12]

Diagram 1: Experimental Workflow for Synthesis from Copper(II) Chloride



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Caption: Workflow for Copper(II) Acetylacetonate Synthesis.

This protocol describes the synthesis using Copper(II) nitrate.

Materials:

- Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
- Ammonia solution (1:1)
- Acetylacetone ($\text{C}_5\text{H}_8\text{O}_2$)
- Distilled water

Procedure:

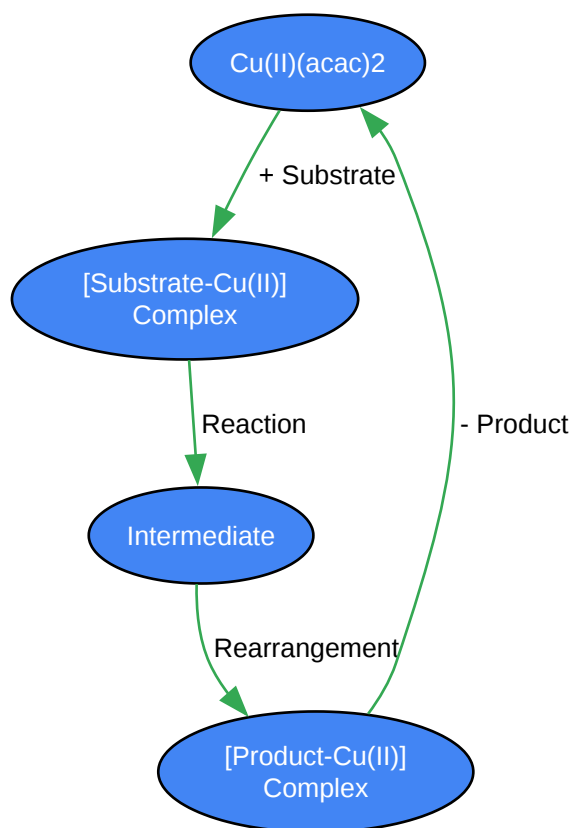
- Dissolve approximately 6 g of Copper(II) nitrate trihydrate in 60 cm³ of distilled water.[\[14\]](#)[\[15\]](#)
- Slowly add a 1:1 ammonia solution with stirring until the initial precipitate that forms has just redissolved.[\[14\]](#)[\[15\]](#)
- Continue to stir the solution and add 6 cm³ of acetylacetone dropwise.[\[14\]](#)[\[15\]](#)
- A precipitate of bis(acetylacetonato)copper(II) will form.
- Filter the crude product using suction filtration.[\[14\]](#)[\[15\]](#)
- Wash the product well with water and drain thoroughly.[\[14\]](#)[\[15\]](#)
- Dry the product and weigh it to determine the yield.

Applications of Copper(II) Acetylacetonate

Copper(II) acetylacetonate is a versatile compound with numerous applications in catalysis, materials science, and has potential in drug development.

It serves as an efficient catalyst in a variety of organic transformations.[\[11\]](#) These include Huisgen click reactions, aziridination of alkenes, decomposition of diazo compounds, and cross-coupling reactions.[\[11\]](#) Its stability and solubility in organic solvents make it a valuable homogeneous catalyst.[\[11\]](#)

Diagram 2: Catalytic Cycle for a Generic Copper-Catalyzed Reaction



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Caption: Generalized Catalytic Cycle of $\text{Cu}(\text{acac})_2$.

Due to its thermal stability and volatility, Copper(II) acetylacetonate is a widely used precursor in Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) processes.[11] These techniques are employed to fabricate copper oxide thin films and nanoparticles.[11] It is also used as a precursor for the synthesis of copper and copper oxide nanoparticles.[16]

Recent research has explored the anticancer properties of Copper(II) acetylacetonate.[11] Studies have shown that it can induce apoptosis and increase reactive oxygen species in cancer cells.[17] Due to its poor solubility, it has been encapsulated in nanoparticles for targeted delivery to cancer cells.[17]

Diagram 3: Proposed Mechanism of Anticancer Activity



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Caption: Anticancer Mechanism of Copper(II) Acetylacetonate.

Analytical Techniques

The characterization of Copper(II) acetylacetonate and its derivatives is typically performed using a variety of spectroscopic and analytical methods. These include:

- Mass Spectrometry: To determine the molecular weight and fragmentation patterns.
- FT-IR Spectroscopy: To identify the vibrational modes of the acetylacetonate ligands and their coordination to the copper center.
- UV-Visible Spectroscopy: To study the electronic transitions within the complex, which are responsible for its color.
- X-ray Crystallography: To determine the precise three-dimensional structure of the molecule in the solid state.

Disclaimer: The experimental protocols provided are for informational purposes only and should be carried out by qualified professionals in a laboratory setting with appropriate safety precautions.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Copper(II) Acetylacetonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1366596#cas-number-14024-48-7-properties-and-uses]

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